

1-(4-Methoxy-1-naphthyl)ethanone molecular weight and formula

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Compound of Interest

Compound Name: 1-(4-Methoxy-1-naphthyl)ethanone

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Technical Data Sheet: 1-(4-Methoxy-1-naphthyl)ethanone

For Researchers, Scientists, and Drug Development Professionals

This document provides core technical data for **1-(4-Methoxy-1-naphthyl)ethanone**, a naphthalenic compound of interest in various research and development applications. The information is presented to facilitate its use in experimental design and computational modeling.

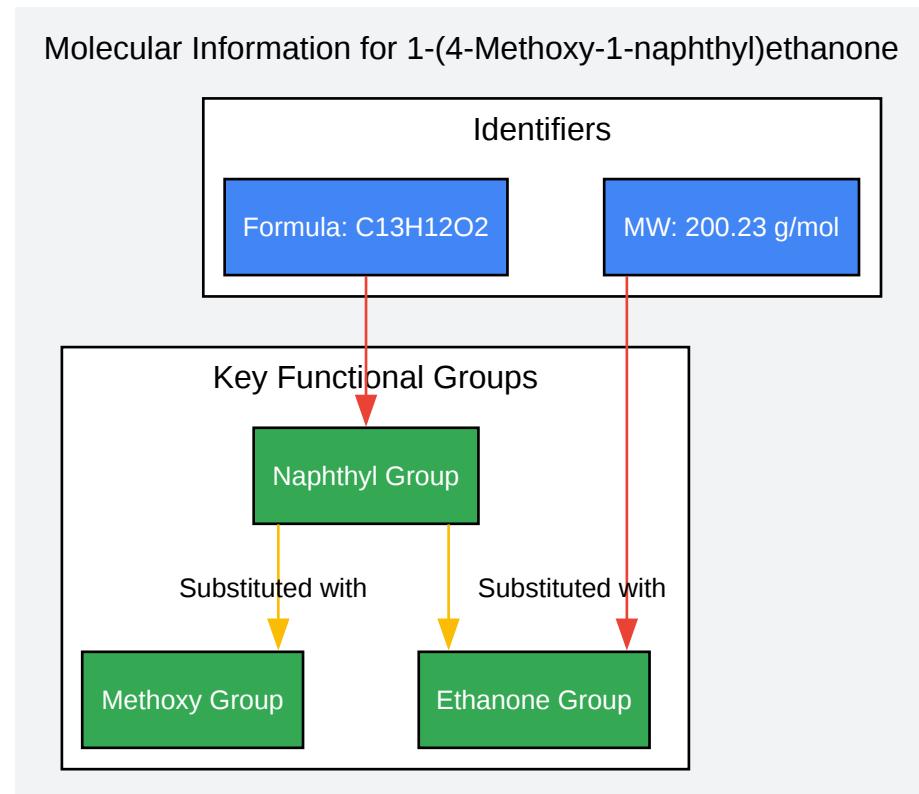
Physicochemical Properties

The fundamental molecular properties of **1-(4-Methoxy-1-naphthyl)ethanone** have been determined and are summarized below.

Property	Value	Reference
Molecular Formula	C ₁₃ H ₁₂ O ₂	[1] [2] [3] [4]
Molecular Weight	200.23 g/mol	[1] [2] [3]
IUPAC Name	1-(4-methoxynaphthalen-1-yl)ethanone	[1] [3] [4]
CAS Number	24764-66-7	[1] [2] [4]

Structural Information

A simplified 2D representation of the molecular structure is provided below to illustrate the key functional groups and their connectivity.



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References

- 1. Buy 1-(4-Methoxy-1-naphthyl)ethanone | 24764-66-7 [smolecule.com]
- 2. scbt.com [scbt.com]
- 3. 1-(4-Methoxy-1-naphthyl)ethanone | C13H12O2 | CID 249921 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 4. pschemicals.com [pschemicals.com]
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